

# (S)-GNA-U-phosphoramidite chemical structure

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## Compound of Interest

Compound Name: (S)-GNA-U-phosphoramidite

Cat. No.: B15338915

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## Introduction to Glycol Nucleic Acid (GNA)

Glycol Nucleic Acid (GNA) is an unnatural nucleic acid analog characterized by a simplified, acyclic backbone composed of repeating propylene glycol units linked by phosphodiester bonds, in place of the ribose or deoxyribose sugars found in RNA and DNA.<sup>[1][2]</sup> This structural modification imparts high chemical stability to GNA oligonucleotides.<sup>[2][3]</sup> Despite its simple structure, GNA is capable of forming stable, anti-parallel duplexes that follow Watson-Crick base pairing rules, often with greater thermal stability than corresponding DNA or RNA duplexes.<sup>[2][4]</sup> The (S)-enantiomer of GNA is particularly important as it is better accommodated in right-handed RNA duplexes, which is crucial for applications like RNA interference (RNAi).<sup>[5]</sup>

## (S)-GNA-U-phosphoramidite: Chemical Structure and Properties

**(S)-GNA-U-phosphoramidite** is the activated monomer used in automated solid-phase synthesis to incorporate uridine bases into a growing GNA or GNA-chimeric oligonucleotide chain. Its chemical structure features a central (S)-propylene glycol scaffold, the uridine nucleobase, a DMT (4,4'-dimethoxytrityl) protecting group for coupling, and a phosphoramidite group that reacts to form the phosphodiester linkage.

## Chemical Identity

Identifier	Value
IUPAC Name	3-[(2S)-1-[bis(4-methoxyphenyl)-phenylmethoxy]-3-(2,4-dioxopyrimidin-1-yl)propan-2-yl]oxy-[di(propan-2-yl)amino]phosphanyl]oxypropanenitrile[3]
Synonyms	GNA U amidite; DMT-U-(S)-GNA Phosphoramidite; (S)-1-(bis(4-methoxyphenyl)(phenyl)methoxy)-3-(2,4-dioxo-3, 4-dihydropyrimidin-1(2H)-yl)propan-2-yl(2-cyanoethyl)diisopropylphosphoramidite[3]
CAS Number	494784-15-5[1][3][6]
Molecular Formula	C <sub>37</sub> H <sub>45</sub> N <sub>4</sub> O <sub>7</sub> P[3][6]
InChI Key	KZZGGKJIAMPACS-AQXIKWHWSA-N[3]

## Physicochemical Properties

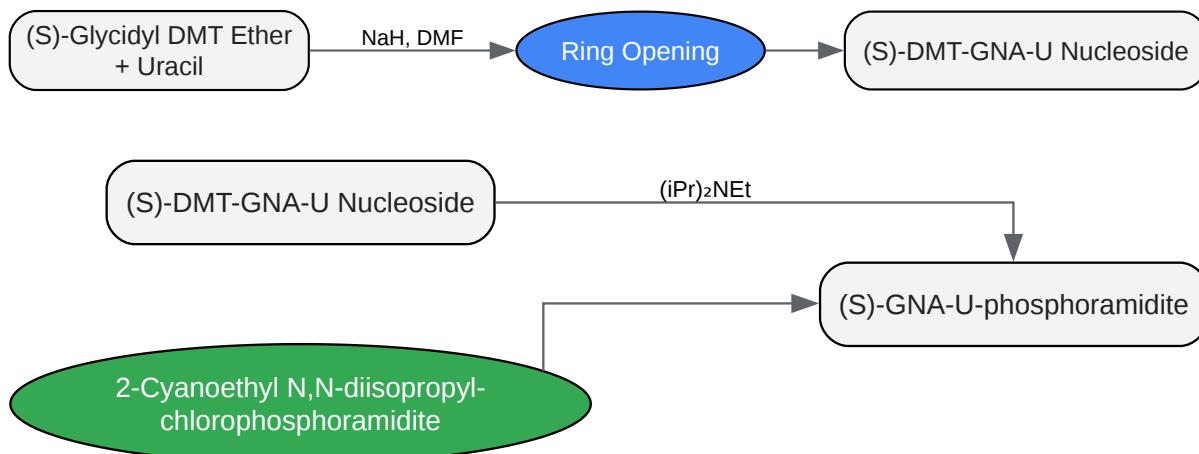
Property	Value
Molecular Weight	688.75 g/mol [1][3]
Appearance	Light yellow solid[3]
Purity	≥98%[3][7]
Storage	-20°C[6]

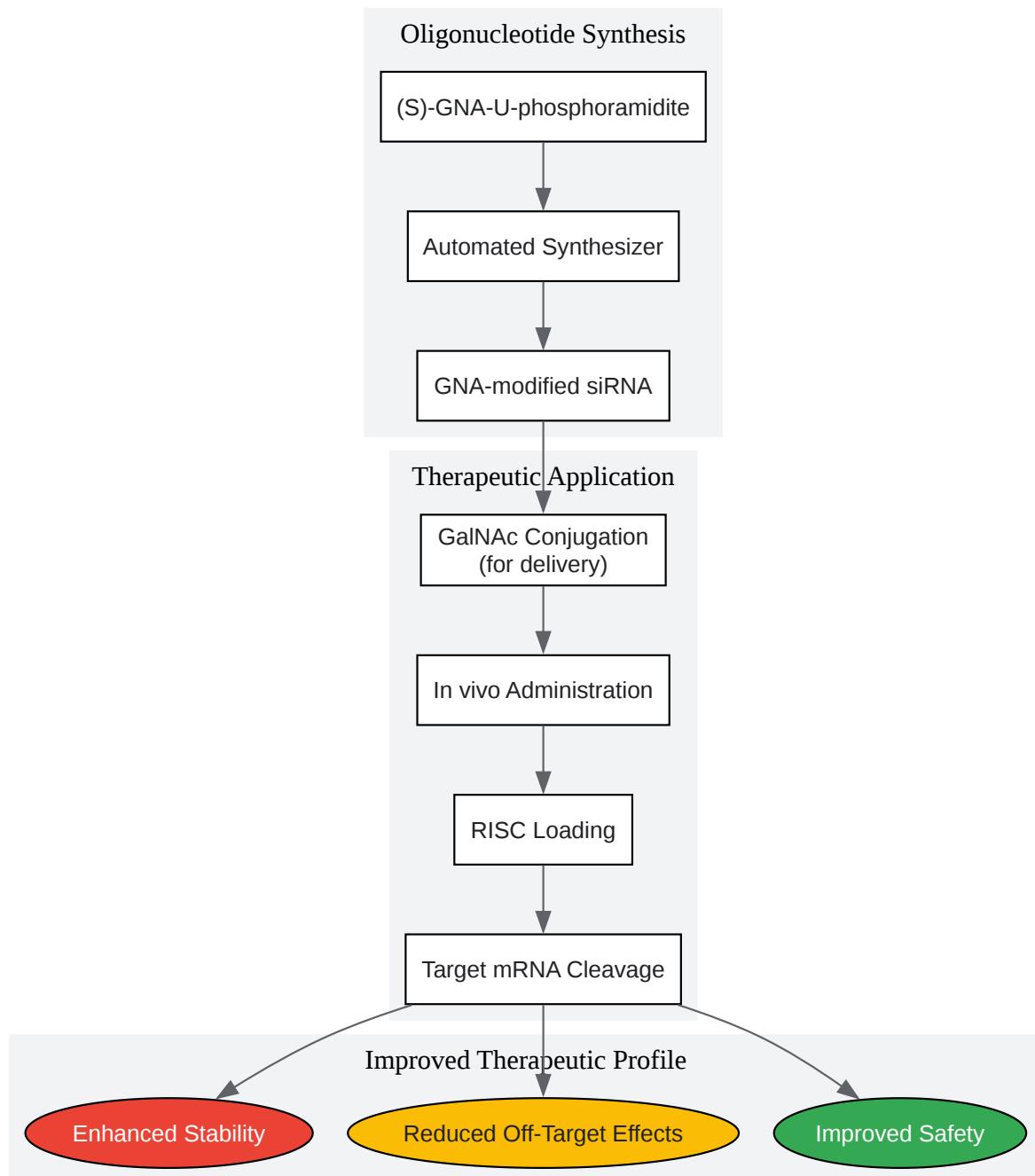
## Synthesis and Experimental Protocols

The synthesis of GNA phosphoramidites is a critical process for their application in oligonucleotide synthesis. While specific protocols for the Uridine variant are proprietary, the general synthetic route can be inferred from published methods for other GNA phosphoramidites, such as those for thymine, isocytidine, and isoguanosine.[8][9]

## General Synthesis Pathway for (S)-GNA-Nucleoside

The synthesis typically begins with an enantiomerically pure, protected glycidol derivative which is ring-opened by a nucleobase. A common starting material is (S)-glycidyl 4,4'-dimethoxytrityl ether.



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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)